Technical Support Center: M871 Experimental Integrity

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Compound of Interest	
Compound Name:	M871
Cat. No.:	B13916105

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the degradation of **M871**, a selective peptide antagonist of the galanin receptor type 2 (GALR2), during experimental procedures. Adherence to these protocols is critical for ensuring experimental reproducibility and the validity of research outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **M871** and what are its key characteristics?

A1: **M871** is a synthetic peptide that acts as a selective antagonist for the galanin receptor type 2 (GALR2). It binds to GALR2 with a significantly higher affinity than to GALR1 and is used in research to investigate the physiological roles of GALR2 signaling.[1][2] Its sequence is WTLNSAGYLLGPEHPPPALALA, with the C-terminal Alanine being amidated.[2]

Q2: Why is preventing **M871** degradation important for my experiments?

A2: As a peptide, **M871** is susceptible to various degradation pathways that can alter its structure and compromise its biological activity. Degradation can lead to a loss of potency, altered receptor binding affinity, and the generation of impurities that may produce off-target effects, ultimately leading to inaccurate and irreproducible experimental results.

Q3: What are the primary pathways of peptide degradation I should be aware of for **M871**?

A3: General peptide degradation pathways that may affect **M871** include oxidation, hydrolysis, deamidation, and aggregation. The **M871** sequence contains Tryptophan (W), which is susceptible to oxidation.[3] Hydrolysis of peptide bonds can be catalyzed by exposure to acidic or basic conditions.

Q4: How should I properly store lyophilized **M871**?

A4: Lyophilized **M871** should be stored at -20°C or lower in a tightly sealed container, preferably in a desiccator to protect it from moisture.[3][4] For long-term storage, -80°C is recommended.[5] It is also advisable to protect the peptide from light.[4]

Q5: What is the best practice for preparing **M871** solutions?

A5: To prepare **M871** solutions, allow the lyophilized peptide to warm to room temperature in a desiccator before opening the vial to prevent condensation.[4][5] Use sterile, oxygen-free water or a buffer with a slightly acidic pH (pH 5-6) for reconstitution.[3][4] For hydrophobic peptides, a small amount of an organic solvent like DMSO may be necessary for initial solubilization, followed by dilution with the aqueous buffer.[4]

Troubleshooting Guide

Problem 1: Inconsistent or lower-than-expected activity of **M871** in my assay.

- Possible Cause: Degradation of **M871** in solution.

  - Solution: Prepare fresh solutions for each experiment. If you must store solutions, aliquot them into single-use volumes and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.[3][6] Use sterile buffers at a pH of 5-6 to minimize hydrolysis.[3] Since the **M871** sequence contains tryptophan, which is prone to oxidation, consider using oxygen-free solvents for reconstitution.[4][5]

- Possible Cause: Incorrect peptide concentration due to incomplete solubilization.

  - Solution: Visually inspect the solution to ensure there are no particulates. If the peptide is difficult to dissolve in water, try initial solubilization in a small amount of DMSO, followed by dilution with your experimental buffer.[4] Gentle warming (not exceeding 40°C) or sonication can also aid in dissolution.[4]

Problem 2: Variability in experimental results between different batches of **M871**.

- Possible Cause: Differences in peptide purity or the presence of degradation products.

  - Solution: Always source **M871** from a reputable supplier that provides a certificate of analysis with purity data. Perform quality control on new batches of the peptide using techniques like HPLC to confirm purity and identify any potential impurities.

- Possible Cause: Improper storage of older batches.

  - Solution: Review your storage procedures. Ensure that lyophilized peptide has been consistently stored at or below -20°C and protected from moisture and light.[4] Discard any peptide that shows discoloration or has been stored improperly.

Problem 3: Loss of **M871** activity after reconstitution and storage.

- Possible Cause: Bacterial contamination of the solution.

  - Solution: Use sterile water, buffers, and pipette tips when preparing and handling **M871** solutions. Consider filtering the peptide solution through a 0.2 µm filter to remove potential bacterial contamination, especially if it will be used over several days in cell culture experiments.[3]

- Possible Cause: Adsorption of the peptide to container surfaces.

  - Solution: Use low-protein-binding microcentrifuge tubes and pipette tips to minimize the loss of peptide due to surface adsorption.

Data Presentation

Table 1: Properties and Storage Recommendations for **M871**

Property	Value	Reference
Molecular Weight	2287.64 g/mol	[2]
Formula	$C_{108}H_{163}N_{27}O_{28}$	[2]
Sequence	WTLNSAGYLLGPEHPPPALA LA (C-terminal amide)	[2]
Receptor Selectivity	K_i values are 13.1 nM for GALR2 and 420 nM for GALR1	[2]
Solubility	Soluble in water to 1 mg/ml	[2]
Lyophilized Storage	-20°C or lower, desiccated, protected from light	[3][4]
Solution Storage	Aliquoted, -20°C or -80°C, pH 5-6 buffer, avoid freeze-thaw cycles	[3][6]

Experimental Protocols

Protocol 1: Reconstitution and Aliquoting of M871

- Preparation: Allow the vial of lyophilized **M871** to equilibrate to room temperature in a desiccator for at least 15-20 minutes before opening. This prevents moisture from condensing on the peptide.[4][5]

- Reconstitution: Using a sterile, low-protein-binding pipette tip, add the required volume of sterile, oxygen-free water or a suitable buffer (e.g., PBS, pH 5-6) to the vial to achieve the desired stock concentration.

- Solubilization: Gently vortex or sonicate the vial to ensure the peptide is fully dissolved. Visually inspect for any undissolved particles. If solubility is an issue, a small volume of DMSO can be used for initial dissolution before adding the aqueous buffer.[4]

- Aliquoting: Immediately after reconstitution, dispense the **M871** solution into single-use, low-protein-binding microcentrifuge tubes. The volume of each aliquot should be appropriate for

a single experiment to avoid multiple freeze-thaw cycles.[3]

- Storage: Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[6]

Protocol 2: General Workflow for an In Vitro Cell-Based Assay with M871
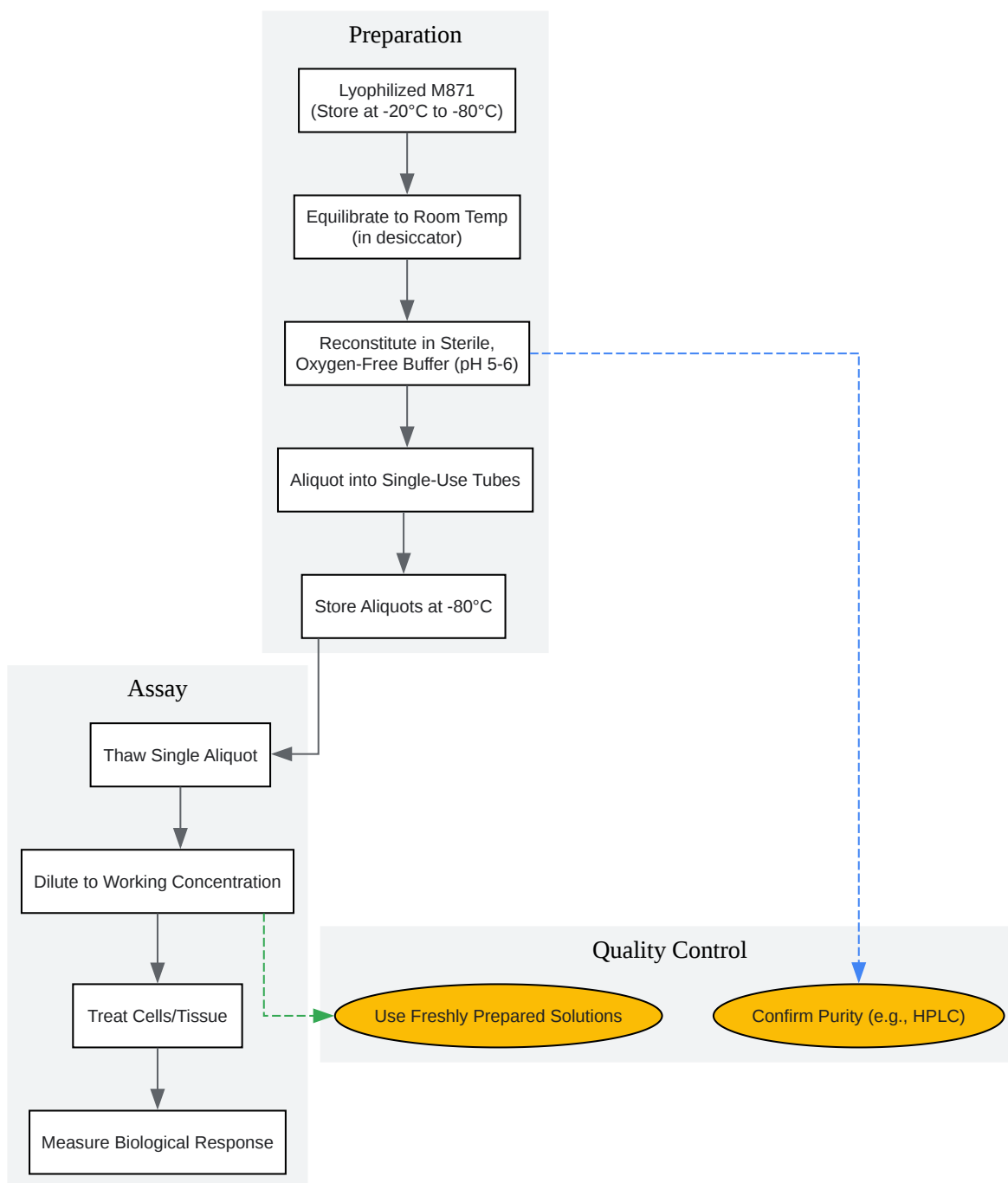
- Cell Culture: Culture cells expressing the GALR2 receptor under standard conditions.

- **M871** Preparation: Thaw a single-use aliquot of the **M871** stock solution immediately before use. Dilute the stock solution to the final working concentration in the appropriate assay buffer or cell culture medium.

- Treatment: Add the diluted **M871** to the cells and incubate for the desired time period. Include appropriate controls, such as a vehicle control and a positive control (e.g., a known GALR2 agonist).

- Assay: Perform the downstream assay to measure the effect of **M871** on GALR2 signaling. This could involve measuring changes in intracellular calcium, cAMP levels, or the phosphorylation of downstream signaling proteins.

- Data Analysis: Analyze the data and compare the results from the **M871**-treated group to the control groups.

Mandatory Visualizations
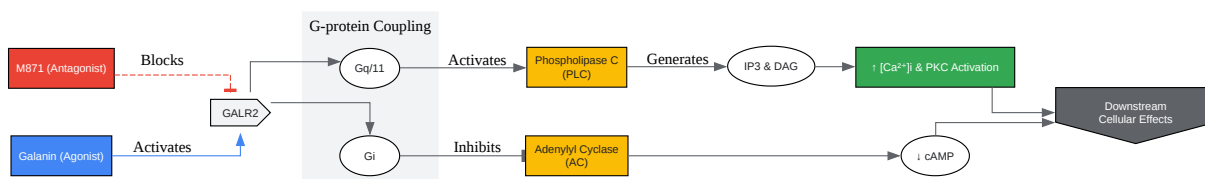
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Caption: Signaling pathway of the Galanin Receptor 2 (GALR2) and the inhibitory action of **M871**.

Preparation

Lyophilized M871
(Store at -20°C to -80°C)

↓

Equilibrate to Room Temp
(in desiccator)

↓

Reconstitute in Sterile,
Oxygen-Free Buffer (pH 5-6)

↓

Aliquot into Single-Use Tubes

↓

Store Aliquots at -80°C

Assay

Thaw Single Aliquot

↓

Dilute to Working Concentration

↓

Treat Cells/Tissue

↓

Measure Biological Response

Quality Control

Use Freshly Prepared Solutions

Confirm Purity (e.g., HPLC)

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Caption: Recommended experimental workflow for handling **M871** to minimize degradation.

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